

Personal protective equipment for handling alpha-Methylene-gamma-butyrolactone

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Compound of Interest

Compound Name: *alpha-Methylene-gamma-butyrolactone*

Cat. No.: *B1223163*

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Essential Safety and Operational Guidance for α -Methylene- γ -butyrolactone

This document provides immediate, essential safety and logistical information for the handling and disposal of α -Methylene- γ -butyrolactone (CAS No. 547-65-9), tailored for researchers, scientists, and drug development professionals. The following procedural guidance is designed to ensure safe laboratory operations and mitigate risks associated with this compound.

Chemical and Physical Properties

A summary of the key quantitative data for α -Methylene- γ -butyrolactone is presented below for easy reference.

| Property | Value | Reference |
|--------------------------|--|-----------|
| Molecular Formula | C ₅ H ₆ O ₂ | [1] |
| Molecular Weight | 98.1 g/mol | [1] |
| Boiling Point | 88 - 92 °C / 190 - 198 °F | [1] |
| Flash Point | 37 °C / 98.6 °F | [1] |
| Specific Gravity (20/20) | 1.12 | [2] |
| Appearance | Colorless to Light yellow clear liquid | [1][2] |
| Odor | Stench | [1] |

Hazard Identification and Classification

α-Methylene-γ-butyrolactone is classified with the following hazards:

- Flammable Liquid and Vapour (Category 3)[1][3][4]
- May cause an allergic skin reaction (Skin Sensitisation, Category 1)[1][3][4]
- Harmful to aquatic life with long lasting effects (Chronic aquatic toxicity, Category 3)[3]
- Causes skin irritation[2]
- Causes serious eye irritation[2]
- May cause allergy or asthma symptoms or breathing difficulties if inhaled[2]

Personal Protective Equipment (PPE)

Strict adherence to the following PPE guidelines is mandatory to ensure personal safety when handling α-Methylene-γ-butyrolactone.

| Protection Type | Specification | Reference |
|-----------------|--|-----------|
| Eye Protection | Chemical safety goggles (European standard - EN 166). | [1][4] |
| Hand Protection | Impervious gloves. | [3] |
| Skin and Body | Appropriate protective work clothing. | [3] |
| Respiratory | For small scale/laboratory use, a half mask with an organic gases and vapours filter (Type A Brown conforming to EN140 or EN405) is recommended. For large scale or emergency use, a self-contained breathing apparatus (SCBA) should be used. | [1][4][5] |

Standard Operating Procedure for Safe Handling

Adherence to this step-by-step protocol is crucial for minimizing exposure and ensuring a safe laboratory environment.

- Preparation and Engineering Controls:
 - Work in a well-ventilated area, preferably within a chemical fume hood.[3][5]
 - Ensure a safety shower and eye wash station are readily accessible.[3]
 - Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources. No smoking.[1][3][4]
- Donning PPE:
 - Before handling the chemical, put on all required personal protective equipment as specified in the table above.

- Chemical Handling:
 - Avoid contact with skin, eyes, and clothing.[3]
 - Avoid inhalation of vapor or mist.[5]
 - Keep the container tightly closed when not in use.[3][5]
- Post-Handling:
 - Wash hands and face thoroughly after handling.[3][6]
 - Remove and wash contaminated clothing before reuse.
 - Store the chemical in a cool, dry, and well-ventilated place, away from light, air, and moisture.[3] Recommended storage temperature is 2 - 8 °C.[3]

Emergency Procedures

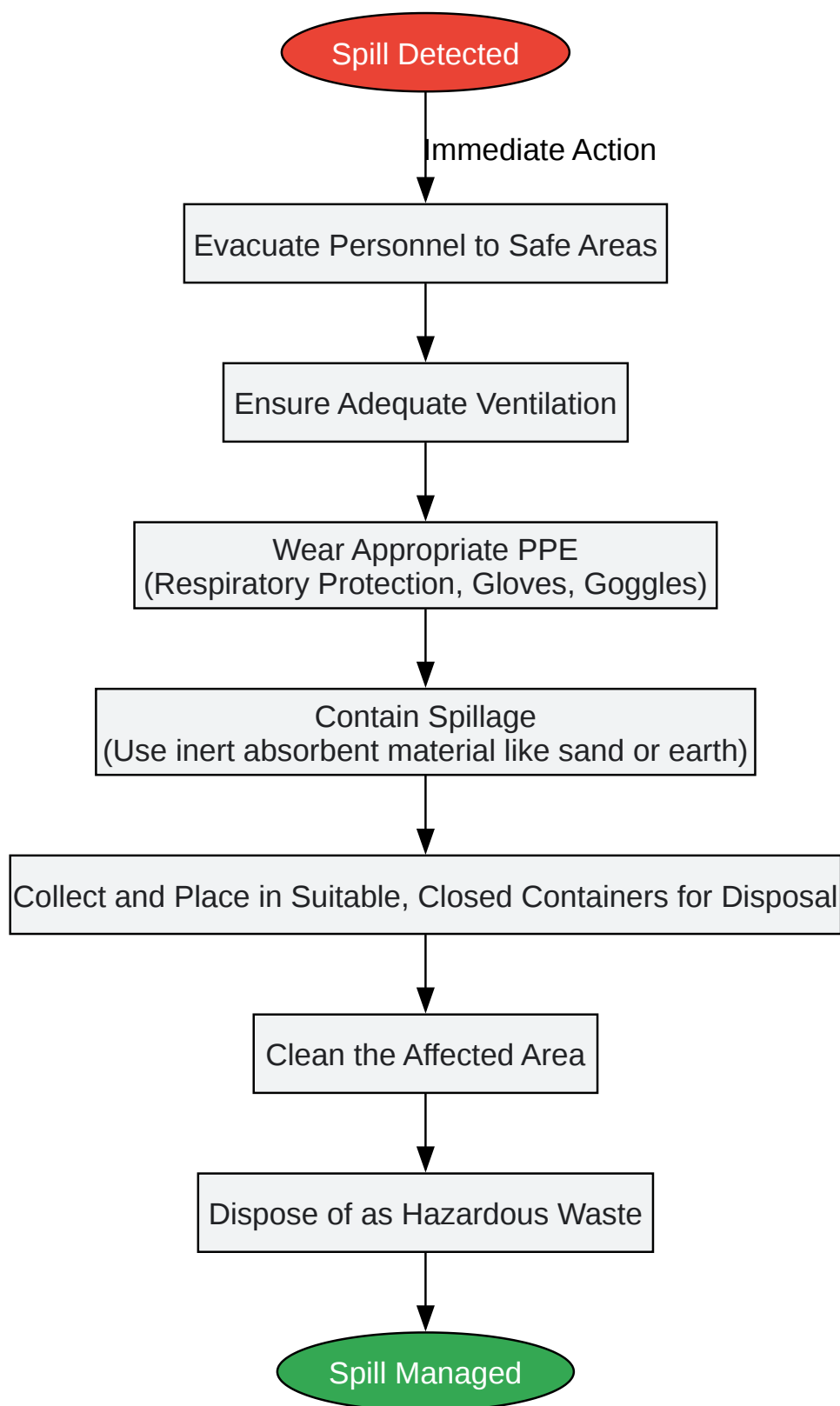
Immediate and appropriate response during an emergency is critical.

First Aid Measures:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Get medical attention.[1][3]
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation or rash occurs, get medical advice/attention.[1][3][4]
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Get medical attention.[1][3]
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Get medical attention.[1][3]

Accidental Release Measures:

In the event of a spill, follow this workflow to ensure a safe and effective cleanup.



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Caption: Workflow for managing a chemical spill of α -Methylene- γ -butyrolactone.

Disposal Plan

Proper disposal of α -Methylene- γ -butyrolactone and its contaminated materials is essential to prevent environmental harm and comply with regulations.

- **Unused Product:** Dispose of the material by dissolving or mixing it with a combustible solvent and burning it in a chemical incinerator equipped with an afterburner and scrubber.[3][5]
Contact a licensed professional waste disposal service.[5]
- **Contaminated Packaging:** Empty containers retain product residue and can be dangerous.[4]
Dispose of this container to a hazardous or special waste collection point.[4]
- **Contaminated Materials:** Absorbent materials used for spills and contaminated PPE should be placed in a suitable, closed container and disposed of as hazardous waste.[3][5]

Always observe all federal, state, and local environmental regulations for chemical disposal.[5]

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